

CGP 37849: A Comparative Guide to its NMDA Receptor Subunit Selectivity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CGP 37849
CAS No.: 127910-31-0
Cat. No.: B1668499

[Get Quote](#)

For researchers and professionals in drug development, understanding the precise molecular targets of a compound is paramount. This guide provides a comparative analysis of **CGP 37849**, a potent competitive N-methyl-D-aspartate (NMDA) receptor antagonist, and its selectivity for specific NMDA receptor subunits. While **CGP 37849** has been established as a powerful tool in neuroscience research, a detailed characterization of its affinity for individual GluN2 subunits (GluN2A, GluN2B, GluN2C, and GluN2D) is not readily available in published literature. This guide, therefore, presents the known affinity of **CGP 37849** for native NMDA receptors and contrasts it with other well-characterized, subunit-selective NMDA receptor antagonists to provide a valuable resource for experimental design and interpretation.

CGP 37849: A Potent but Broadly Acting Antagonist

CGP 37849 is a competitive antagonist at the glutamate binding site of the NMDA receptor. Early studies using radioligand binding assays on rat brain membranes demonstrated its high affinity. Specifically, **CGP 37849** competitively inhibited NMDA-sensitive L-[³H]-glutamate binding with a K_i of 220 nM and the binding of the selective NMDA receptor antagonist [³H]-CPP with a K_i of 35 nM[1][2]. Electrophysiological studies further confirmed its potent and selective antagonism of NMDA-evoked neuronal responses in various in vitro and in vivo

models[1][3]. However, these foundational studies were conducted on native tissues, which contain a heterogeneous population of NMDA receptors with different subunit compositions. To date, comprehensive studies detailing the binding affinity or functional inhibition of **CGP 37849** at recombinant NMDA receptors expressing specific GluN2 subunits (A, B, C, or D) are not available in the public domain.

Comparison with Subunit-Selective NMDA Receptor Antagonists

To provide a framework for understanding NMDA receptor pharmacology, this section compares the known properties of **CGP 37849** with those of antagonists that exhibit clear selectivity for different GluN2 subunits.

Data Presentation: Quantitative Comparison of NMDA Receptor Antagonists

The following table summarizes the binding affinities (K_i) or inhibitory concentrations (IC_{50}) of **CGP 37849** and selected subunit-preferring antagonists for different NMDA receptor subtypes.

Compound	Target Selectivity	Receptor Subunit	Ki (nM)	IC50 (μM)	Reference
CGP 37849	Broad Spectrum	Native NMDA Receptors (rat brain)	35 (vs. [³ H]CPP)	-	[2]
Native NMDA Receptors (rat brain)	220 (vs. L-[³ H]glutamate)	-	[1][2]		
NVP-AAM077 (PEAQX)	GluN2A-preferring	GluN1/GluN2 A	-	0.031	[4]
GluN1/GluN2 B	-	0.215	[4]		
Ifenprodil	GluN2B-selective	GluN1A/GluN 2B	-	0.34	[5]
GluN1A/GluN 2A	-	146	[5]		
UBP141	GluN2C/2D-preferring	GluN1/GluN2 A	14,200	-	[6]
GluN1/GluN2 B	19,300	-	[6]		
GluN1/GluN2 C	2,800	-	[6]		
GluN1/GluN2 D	4,200	-	[6]		

Note: The affinity of **CGP 37849** is for a mixed population of native NMDA receptors and is not directly comparable to the subunit-specific data for the other antagonists.

Experimental Protocols

Detailed methodologies are crucial for the replication and interpretation of experimental data. Below are summaries of the key experimental protocols used to characterize the antagonists presented in this guide.

Radioligand Binding Assays (for CGP 37849 and UBP141)

Objective: To determine the binding affinity of a compound for the NMDA receptor.

Methodology:

- **Membrane Preparation:** Postsynaptic density (PSD) fractions are prepared from rat brain tissue by homogenization and differential centrifugation[2].
- **Binding Reaction:** The membrane preparation is incubated with a specific radioligand (e.g., L-[³H]-glutamate or [³H]-CPP) and varying concentrations of the unlabeled antagonist (e.g., **CGP 37849** or UBP141).
- **Separation of Bound and Free Ligand:** The reaction mixture is filtered through glass fiber filters to separate the membrane-bound radioligand from the unbound radioligand.
- **Quantification:** The amount of radioactivity trapped on the filters is measured using liquid scintillation counting.
- **Data Analysis:** The concentration of the antagonist that inhibits 50% of the specific binding of the radioligand (IC₅₀) is determined. The inhibition constant (K_i) is then calculated using the Cheng-Prusoff equation[2].

Two-Electrode Voltage Clamp (TEVC) in Xenopus Oocytes (for Ifenprodil and NVP-AAM077)

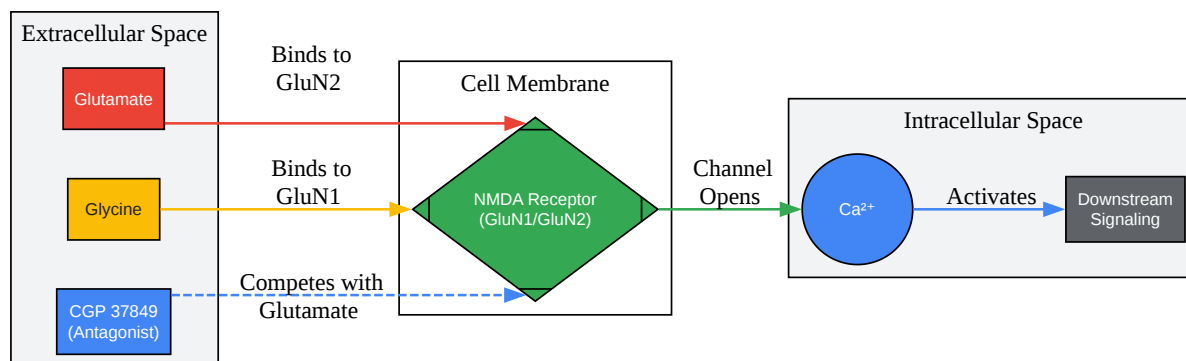
Objective: To measure the functional inhibition of specific NMDA receptor subtypes by an antagonist.

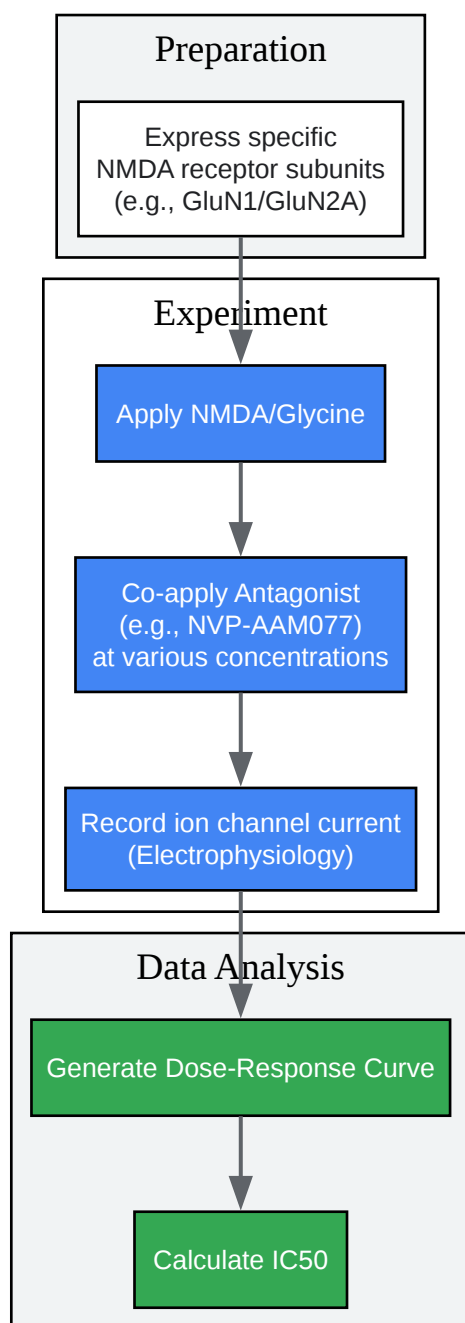
Methodology:

- **Receptor Expression:** *Xenopus laevis* oocytes are injected with cRNAs encoding the desired NMDA receptor subunits (e.g., GluN1 and a specific GluN2 subunit). The oocytes are then incubated for several days to allow for receptor expression on the cell surface.
- **Electrophysiological Recording:** The oocyte is placed in a recording chamber and impaled with two microelectrodes for voltage clamping.
- **Agonist Application:** A solution containing NMDA and glycine is perfused over the oocyte to activate the expressed NMDA receptors, and the resulting inward current is measured.
- **Antagonist Application:** The antagonist is co-applied with the agonists at various concentrations.
- **Data Analysis:** The concentration of the antagonist that causes a 50% reduction in the agonist-evoked current (IC₅₀) is determined by fitting the concentration-response data to the Hill equation^{[4][5]}.

Signaling Pathways and Experimental Workflows

To visualize the concepts discussed, the following diagrams illustrate the NMDA receptor signaling pathway and a typical experimental workflow for determining antagonist selectivity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Novel NMDA Receptor Antagonists CGP 37849 and CGP 39551: Potency, Selectivity, and Therapeutic Potential [synapse.patsnap.com]
- 2. CGP 37849 and CGP 39551: novel and potent competitive N-methyl-D-aspartate receptor antagonists with oral activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Electrophysiological characterization of a novel potent and orally active NMDA receptor antagonist: CGP 37849 and its ethylester CGP 39551 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. Ifenprodil discriminates subtypes of the N-methyl-D-aspartate receptor: selectivity and mechanisms at recombinant heteromeric receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Pharmacology of NMDA Receptors - Biology of the NMDA Receptor - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CGP 37849: A Comparative Guide to its NMDA Receptor Subunit Selectivity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668499/docs#cgp-37849-a-comparative-guide-to-its-nmda-receptor-subunit-selectivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)